Investigating P2X1 Receptor Function with Ro 0437626: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ro 0437626*
CAS No.:	*134362-79-1*
Cat. No.:	*B1679425*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

The P2X1 receptor, an ATP-gated cation channel, plays a crucial role in various physiological processes, including platelet aggregation, smooth muscle contraction, and neurotransmission. Its involvement in these pathways makes it a significant target for therapeutic intervention. **Ro 0437626** is a potent and selective antagonist of the P2X1 receptor, making it an invaluable tool for elucidating the receptor's function and for the development of novel therapeutics. These application notes provide detailed protocols for utilizing **Ro 0437626** to investigate P2X1 receptor function in various experimental settings.

Data Presentation

The following tables summarize the quantitative data for **Ro 0437626**, providing a clear comparison of its activity and selectivity.

Table 1: Potency of **Ro 0437626** at the P2X1 Receptor

© 2026 BenchChem. All rights reserved.

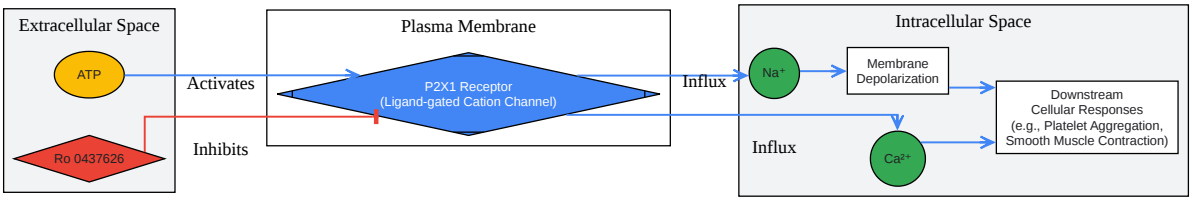
Parameter	Value	Reference
IC50	3 μM	[1][2]

Table 2: Selectivity Profile of **Ro 0437626** Against Other P2X Receptors

Receptor Subtype	IC50	Fold Selectivity (vs. P2X1)	Reference
P2X2	> 100 μM	> 33-fold	[1][2]
P2X3	> 100 μM	> 33-fold	[1][2]
P2X2/3	> 100 μM	> 33-fold	[1][2]

Signaling Pathways and Experimental Workflows

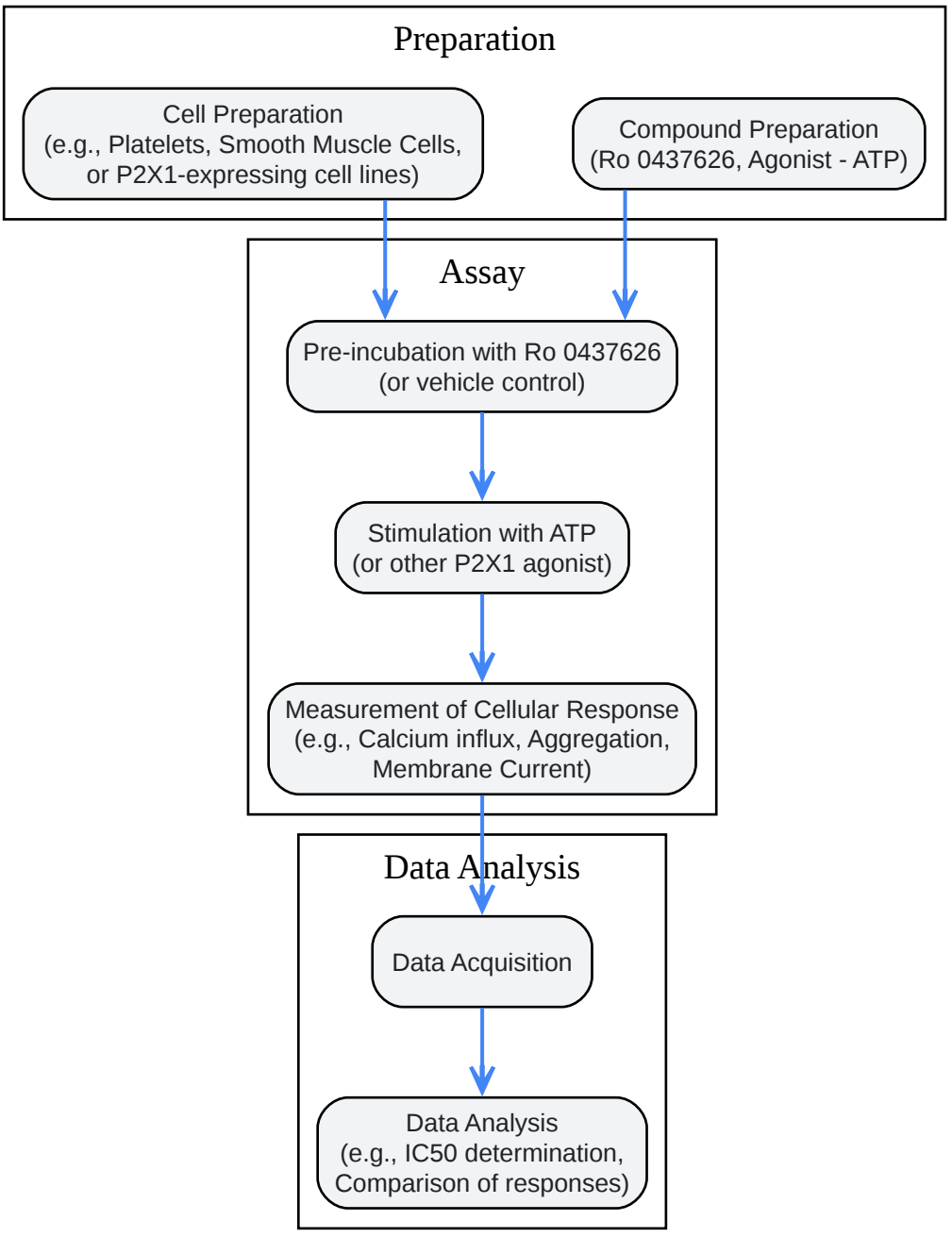
To visualize the mechanisms of P2X1 receptor signaling and the experimental approaches to its study, the following diagrams are provided in DOT language.



Click to download full resolution via product page

P2X1 Receptor Signaling Pathway.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Investigating P2X1 Receptor Function with Ro 0437626: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679425/docs#investigating-p2x1-receptor-function-with-ro-0437626-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.